

Dymanthine: Application Notes and Protocols for Research Use

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Compound of Interest

Compound Name: *Dymanthine*

Cat. No.: *B1671003*

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Introduction

Dymanthine, also known as N,N-Dimethyloctadecylamine, is an anthelmintic agent. It is available as a free base (CAS 124-28-7) and as a hydrochloride salt (CAS 1613-17-8). These application notes provide detailed protocols for the preparation and storage of **dymanthine** stock solutions and outline a general experimental workflow for its use in research settings.

Chemical and Physical Properties

A summary of the key chemical and physical properties of both **dymanthine** free base and its hydrochloride salt is presented in Table 1. This information is crucial for accurate stock solution preparation and experimental design.

Table 1: Chemical and Physical Properties of **Dymanthine**

Property	Dymanthine (Free Base)	Dymanthine Hydrochloride
CAS Number	124-28-7[1]	1613-17-8
Molecular Formula	C ₂₀ H ₄₃ N[1]	C ₂₀ H ₄₄ ClN
Molecular Weight	297.57 g/mol [1]	334.02 g/mol
Appearance	Solid powder[1]	White to almost white crystalline powder
Solubility	Soluble in DMSO[1]	Soluble in water
Storage (Solid)	Dry, dark, 0-4°C (short-term), -20°C (long-term)[1]	Room temperature, dry conditions

Preparation of Dymanthine Stock Solutions

The choice of solvent for preparing **dymanthine** stock solutions depends on the form of the compound being used. **Dymanthine** free base is soluble in dimethyl sulfoxide (DMSO), while **dymanthine** hydrochloride is soluble in water. It is recommended to prepare a concentrated primary stock solution, which can then be diluted to the desired working concentration for experiments.

Materials

- **Dymanthine** (free base or hydrochloride salt)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, deionized or distilled water
- Sterile conical tubes (15 mL or 50 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for 10 mM Dymanthine (Free Base) Stock Solution in DMSO

- Weighing: Accurately weigh out 2.98 mg of **dymanthine** free base powder (MW: 297.57 g/mol) using a calibrated analytical balance.
- Dissolving: Transfer the weighed powder to a sterile 15 mL conical tube. Add 1 mL of anhydrous DMSO to the tube.
- Mixing: Vortex the solution thoroughly until the **dymanthine** is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 50 µL or 100 µL) in sterile microcentrifuge tubes. Store the aliquots at -20°C for long-term storage (months) or at 4°C for short-term storage (days to weeks).^[1]

Protocol for 10 mM Dymanthine Hydrochloride Stock Solution in Water

- Weighing: Accurately weigh out 3.34 mg of **dymanthine** hydrochloride powder (MW: 334.02 g/mol) using a calibrated analytical balance.
- Dissolving: Transfer the weighed powder to a sterile 15 mL conical tube. Add 1 mL of sterile, deionized water to the tube.
- Mixing: Vortex the solution thoroughly until the **dymanthine** hydrochloride is completely dissolved.
- Sterilization (Optional): If required for the specific application, filter-sterilize the stock solution using a 0.22 µm syringe filter into a sterile container.
- Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes and store at -20°C or 4°C as described for the free base.

Table 2: Preparation of **Dymanthine** Stock Solutions

Compound	Molecular Weight (g/mol)	Solvent	Mass for 1 mL of 10 mM Stock
Dymanthine (Free Base)	297.57[1]	DMSO	2.98 mg
Dymanthine Hydrochloride	334.02	Water	3.34 mg

Storage and Stability of Stock Solutions

Proper storage of **dymanthine** stock solutions is essential to maintain their stability and activity.

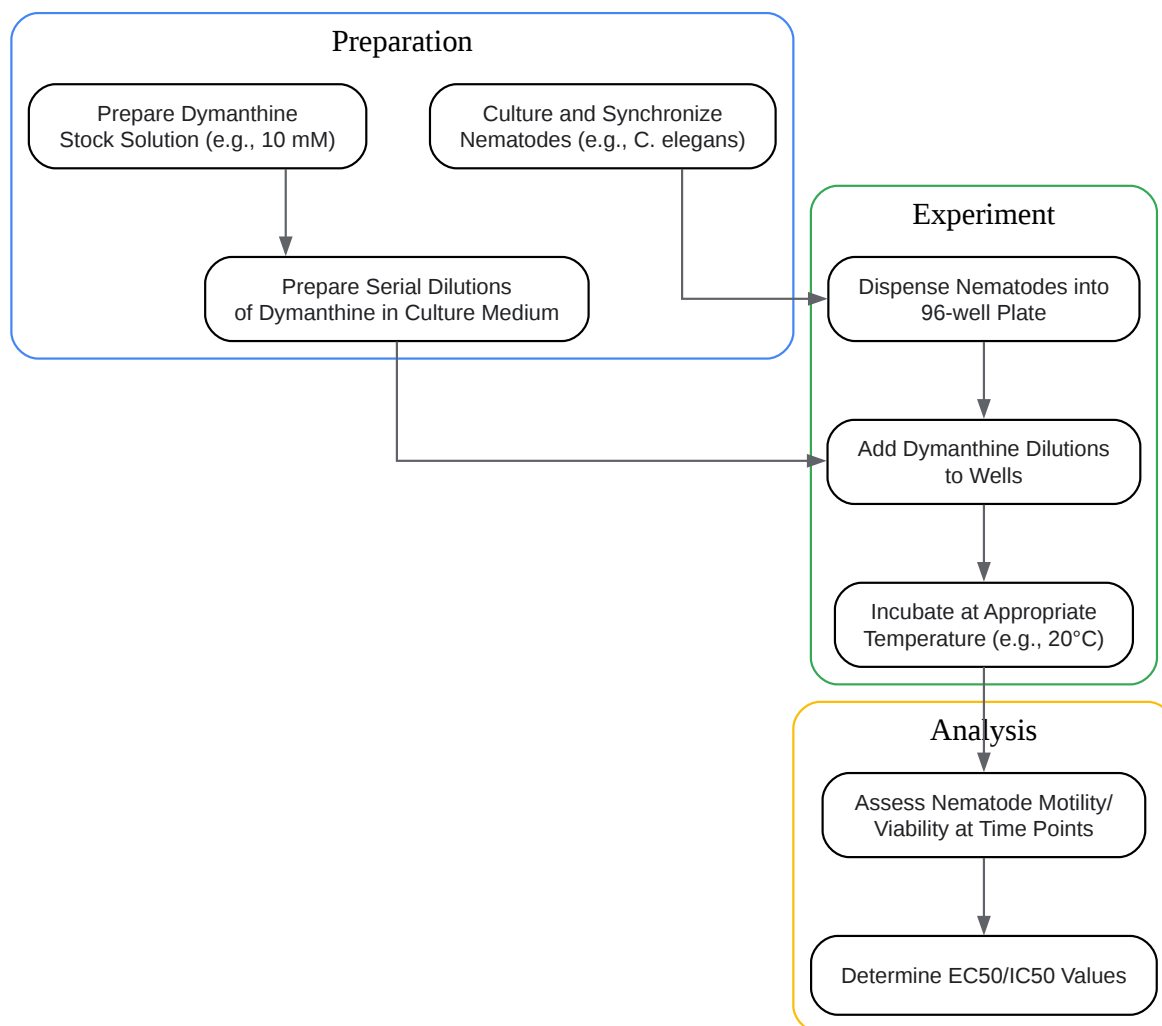
Table 3: Recommended Storage Conditions for **Dymanthine** Stock Solutions

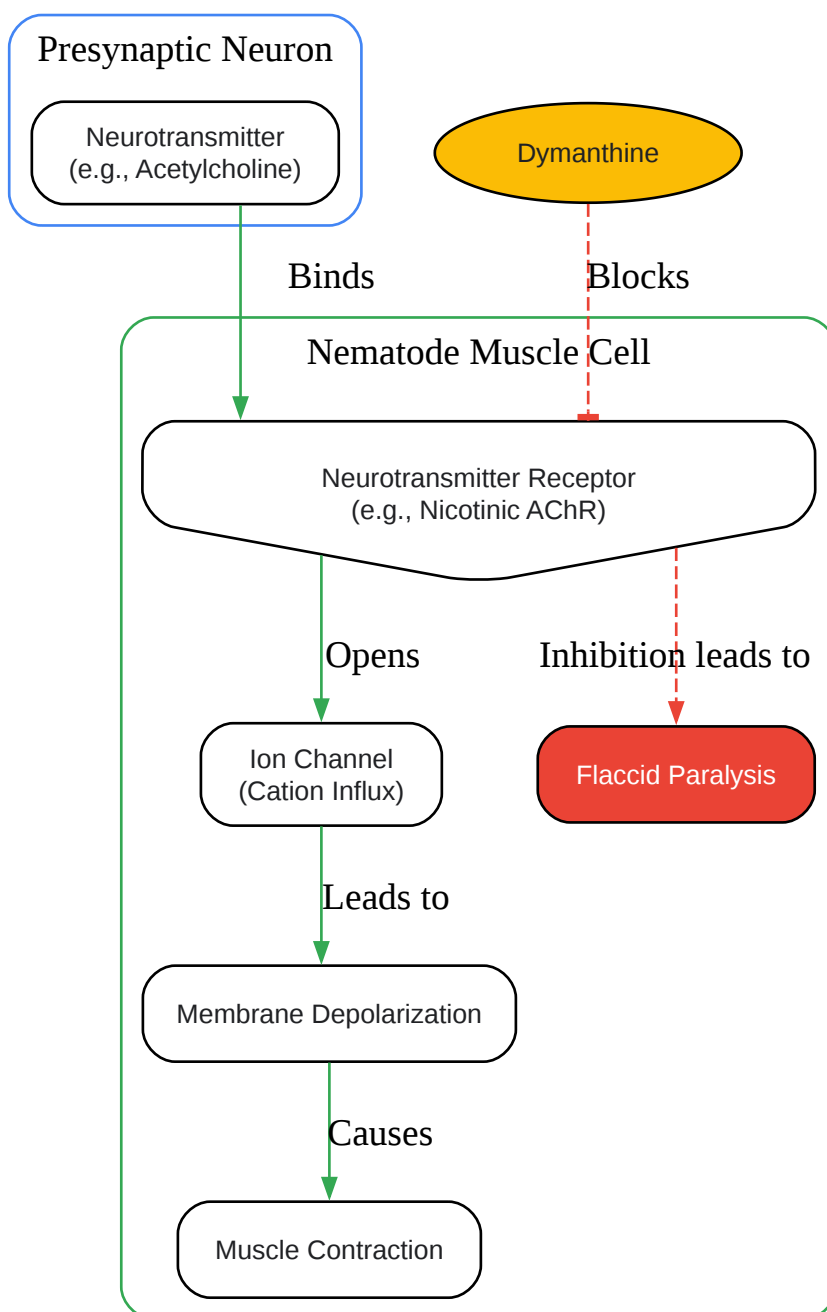
Storage Temperature	Short-term (days to weeks)	Long-term (months)
4°C	Recommended	Not Recommended
-20°C	Suitable	Recommended[1]
-80°C	Suitable	Recommended for up to 6 months[2]

Note: Avoid repeated freeze-thaw cycles, as this can degrade the compound. It is best practice to prepare single-use aliquots. Protect solutions from light.

Experimental Workflow: In Vitro Anthelmintic Activity Assay

This protocol outlines a general workflow for assessing the in vitro anthelmintic activity of **dymanthine** against a model nematode, such as *Caenorhabditis elegans*.





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References

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